

5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide synthesis protocol

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

Cat. No.: B13975344

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Application Note: Optimized Synthesis of **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide**

Executive Summary

This application note details a robust, scalable protocol for the synthesis of **5-chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide** (CAS: 101820-68-2).^[1] This compound belongs to the salicylamide class, a scaffold critical in the development of anthelmintic (e.g., Niclosamide analogs) and antibacterial agents.

While direct amidation of salicylic acids using thionyl chloride (

) is common, it often leads to polymerization or competitive O-acylation when reacting with amino alcohols like ethanolamine.^[1] To ensure high regioselectivity and purity, this guide prioritizes a Nucleophilic Acyl Substitution via Methyl Ester (Aminolysis) route. This method leverages the thermodynamic favorability of the amide bond and the O

N acyl migration phenomenon to maximize yield.^[1]

Retrosynthetic Analysis & Strategy

The target molecule contains three functional groups: a phenolic hydroxyl, an aryl chloride, and a secondary amide linked to a primary alcohol.

Strategic Considerations:

- Chemo-selectivity: The primary challenge is preventing the acylation of the phenolic hydroxyl group (Side Reaction A) or the hydroxyl group of the ethanolamine (Side Reaction B).^[1]
- Thermodynamics: Amides are more stable than esters.^[1] By reacting the methyl ester of the precursor with ethanolamine, we drive the reaction toward the amide.^[1] Even if kinetic O-acylation of the ethanolamine occurs, thermal conditions promote an intramolecular acyl shift, correcting the regiochemistry to the desired amide.

Pathway Selected:

- Step 1: Fisher Esterification of 5-chlorosalicylic acid to Methyl 5-chlorosalicylate.
- Step 2: Solvent-free (or high-concentration) Aminolysis with Ethanolamine.^[1]

Materials & Equipment

Reagent	CAS	Grade	Role
5-Chlorosalicylic acid	321-14-2	>98%	Starting Material
Methanol (MeOH)	67-56-1	Anhydrous	Solvent/Reactant
Sulfuric Acid ()	7664-93-9	98%	Catalyst
Ethanolamine	141-43-5	>99%	Reactant
Ethanol (EtOH)	64-17-5	ACS	Recrystallization

Equipment:

- Round-bottom flasks (100 mL, 250 mL)

- Reflux condenser with drying tube ()[\[1\]](#)
- Magnetic stirrer/hot plate with oil bath
- Rotary evaporator[\[1\]](#)[\[2\]](#)
- Vacuum filtration setup[\[1\]](#)[\[3\]](#)

Experimental Protocol

Step 1: Synthesis of Methyl 5-chlorosalicylate

This intermediate activates the carboxyl group while leaving the phenolic OH available for intramolecular hydrogen bonding, which stabilizes the molecule.[\[1\]](#)

- Setup: Charge a 250 mL round-bottom flask with 5-chlorosalicylic acid (17.25 g, 100 mmol).
- Solvent: Add Methanol (100 mL). The solid should dissolve to form a clear solution.[\[1\]](#)
- Catalysis: Carefully add conc. (1.0 mL) dropwise.
- Reaction: Attach a reflux condenser and heat the mixture to reflux () for 8–12 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:2). The acid spot () should disappear, replaced by the ester spot ().
- Workup:
 - Concentrate the mixture to 30 mL on a rotary evaporator.

- Pour the residue into ice-cold water (200 mL). The ester will precipitate as a white/off-white solid.^[1]
- Neutralize with saturated solution if necessary.
- Isolation: Filter the solid, wash with cold water, and dry in a vacuum oven at .
- Expected Yield: 90–95% (approx. 17 g).
- Appearance: White crystalline solid.^{[1][4]}

Step 2: Aminolysis to 5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide

This step utilizes the "Neat" or minimal solvent approach to drive equilibrium.^[1]

- Setup: In a 100 mL round-bottom flask, place Methyl 5-chlorosalicylate (5.6 g, 30 mmol).
- Reactant Addition: Add Ethanolamine (5.5 g, 90 mmol, 3.0 eq).
 - Note: Excess amine acts as both solvent and base.^[1]
- Reaction: Heat the mixture to (oil bath temperature) with vigorous stirring.
 - Mechanism:^{[1][2][5][6]} The mixture will initially be heterogeneous but will become a clear melt/solution as the reaction proceeds.^[1]
 - Duration: 2–4 hours.
 - Validation: Monitor by TLC (DCM:MeOH 9:1). The non-polar ester spot will disappear, and a more polar amide spot will appear.^[2]
- Workup:

- Cool the reaction mixture to room temperature. It may solidify or become a viscous oil.^[1]
- Add Water (50 mL) and adjust pH to 3–4 using 1N HCl. This protonates the excess ethanolamine (making it water-soluble) and precipitates the phenolic amide.^[1]
- Critical Step: If the product oils out, scratch the flask sides with a glass rod or add a seed crystal to induce crystallization.^[1]
- Purification:
 - Filter the crude solid.^{[3][4][6]}
 - Recrystallization: Dissolve in a minimum amount of hot Ethanol (). Add warm water dropwise until slight turbidity appears, then cool slowly to .
- Final Product: Filter the white needles and dry under vacuum.

Analytical Data & Characterization

Parameter	Specification	Notes
Appearance	White to off-white powder	Crystalline needles preferred. ^[1]
Melting Point	128–132 °C	Range typical for N-alkyl salicylamides. ^[1]
Yield	75–85%	Based on ester precursor. ^[1]
MS (ESI)		CI isotope pattern (3: ^[1] 1) at 216/218.

NMR Interpretation (

):

- 13.0 ppm (s, 1H): Phenolic OH (Cheleted).[1] Disappearance indicates O-acylation failure.[1]
- 8.8 ppm (t, 1H): Amide NH.
- 7.8 – 6.9 ppm (m, 3H): Aromatic protons (Pattern consistent with 1,2,5-substitution).
- 4.8 ppm (t, 1H): Aliphatic OH.
- 3.5 – 3.3 ppm (m, 4H): Ethylene linker ().[1]

Visualization: Synthesis Workflow



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Caption: Step-wise synthetic pathway leveraging ester activation and thermal aminolysis for high regioselectivity.

Troubleshooting & Scientific Integrity

- Issue: Product is an Oil.
 - Cause: Impurities (unreacted amine) or residual solvent preventing lattice formation.[1]
 - Fix: Triturate the oil with cold Hexane or Diethyl Ether to remove organic impurities.[1] Redissolve in minimal hot EtOH and cool extremely slowly.
- Issue: Low Yield.
 - Cause: Incomplete conversion of the ester.[1]
 - Fix: Ensure temperature reaches 90°C. Below this, the reaction is kinetically slow. Do not exceed 120°C to avoid oxidation of the phenol (browning).
- Issue: Brown Coloration.

- Cause: Oxidation of the phenolic ring under basic conditions (excess amine + heat + air).
[1]
- Fix: Perform the aminolysis under a Nitrogen (

) atmosphere.[1]

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